

# Physical properties of 1-Methylallyl acetate (boiling point, density)

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## Compound of Interest

Compound Name: 1-Methylallyl acetate

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## An In-depth Technical Guide to the Physical Properties of 1-Methylallyl Acetate

For professionals in the fields of chemical research, drug development, and materials science, a precise understanding of the physical properties of chemical intermediates is paramount for process design, safety, and quality control. This guide provides a comprehensive technical overview of two key physical properties of **1-methylallyl acetate** (CAS 6737-11-7): its boiling point and density. Beyond a simple tabulation of values, this document delves into the experimental methodologies for their determination, offering a practical framework for laboratory validation.

## Chemical Identity and Isomeric Considerations

**1-Methylallyl acetate**, systematically named but-3-en-2-yl ethanoate, is an organic ester with the chemical formula  $C_6H_{10}O_2$ .<sup>[1][2]</sup> It is crucial to distinguish this compound from its isomers, as they possess distinct physical properties. Common isomers include:

- Crotyl acetate (but-2-en-1-yl acetate): Boiling point of 128-130°C and a density of approximately 0.919 g/cm<sup>3</sup>.<sup>[3]</sup>
- Methallyl acetate (2-methylprop-2-enyl acetate): Boiling point of 122°C and a density of 0.906 g/cm<sup>3</sup>.

This guide focuses exclusively on **1-methylallyl acetate** (CAS 6737-11-7).

## Core Physical Properties

The boiling point and density are fundamental physical constants that provide insights into the intermolecular forces and purity of a substance.

## Data Presentation

The physical properties of **1-methylallyl acetate** are summarized in the table below. The presented values are collated from various authoritative sources.

Physical Property	Value	Source(s)
Boiling Point	111.855 °C (at normal pressure)	[1]
Density	893.129 kg/m <sup>3</sup> (0.893 g/cm <sup>3</sup> ) at 25°C	[1]
Molecular Weight	114.14 g/mol	[2]
CAS Number	6737-11-7	[1][4]
IUPAC Name	but-3-en-2-yl ethanoate	[1]

## Experimental Determination of Physical Properties

The following sections provide detailed, step-by-step methodologies for the experimental determination of the boiling point and density of **1-methylallyl acetate**. These protocols are designed to be self-validating, ensuring a high degree of accuracy and reproducibility.

### Boiling Point Determination via the Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.[5] The principle relies on the definition of boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[5]

Experimental Protocol:

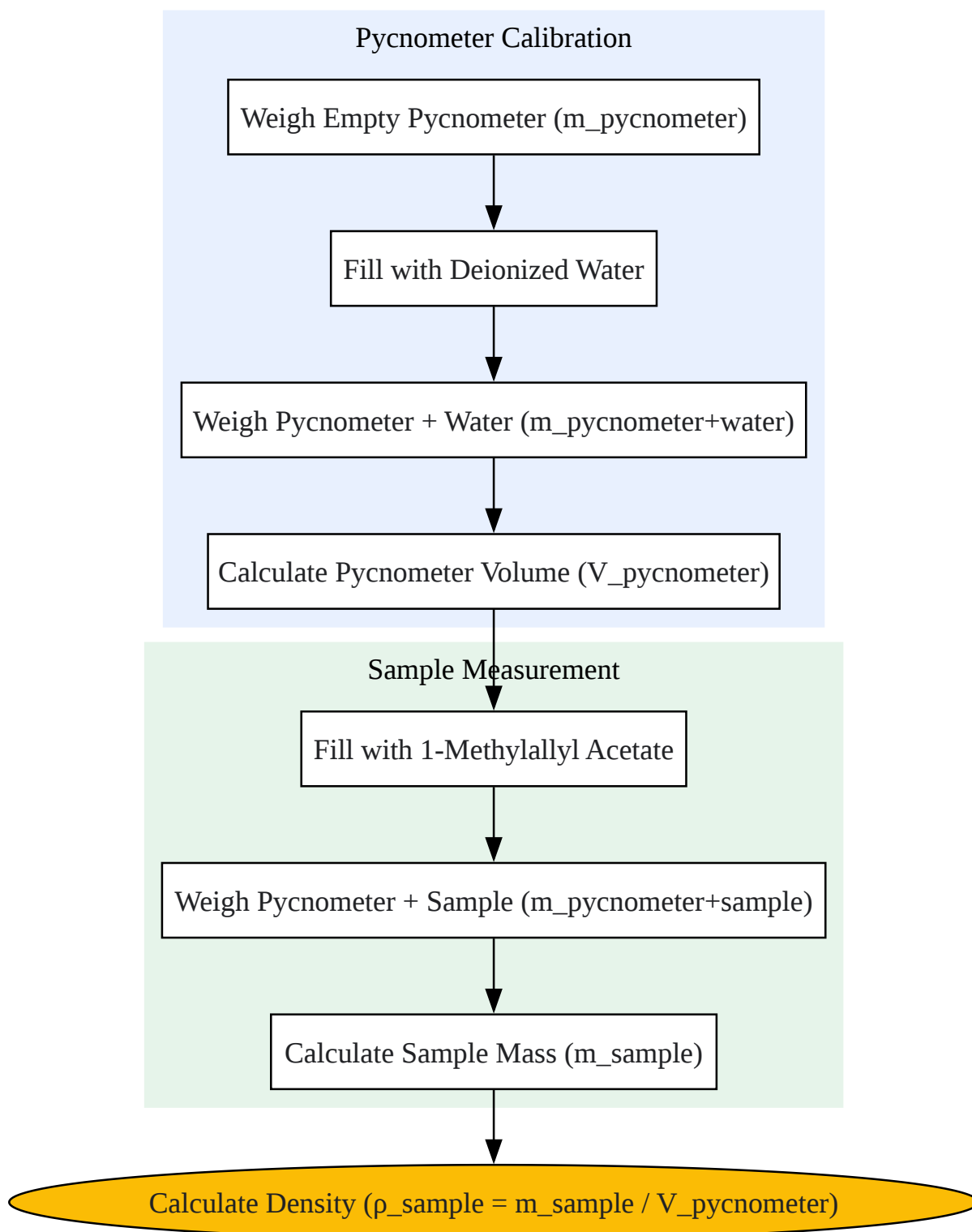
- Apparatus Setup:

- Securely clamp a Thiele tube to a ring stand within a fume hood.
- Fill the Thiele tube with mineral oil to a level slightly above the side arm.
- Attach a small test tube (e.g., a Durham tube) to a thermometer using a rubber band or a small section of rubber tubing.
- Add approximately 0.5 mL of **1-methylallyl acetate** to the small test tube.
- Place a capillary tube, sealed at one end, into the small test tube with the open end downwards.
- Insert the thermometer assembly into the Thiele tube, ensuring the sample is level with the upper arm of the Thiele tube.
- Heating and Observation:
  - Gently heat the side arm of the Thiele tube with a Bunsen burner or a micro-burner. The design of the tube will allow for the circulation of the heated oil.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Continue heating until a continuous and rapid stream of bubbles is observed.
  - Remove the heat source and allow the apparatus to cool.
- Boiling Point Measurement:
  - As the liquid cools, the stream of bubbles will slow down and eventually stop.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[5]</sup> Record this temperature.
  - For accuracy, it is advisable to repeat the determination.

Causality Behind Experimental Choices:

- The use of a Thiele tube ensures uniform heating of the sample through the natural convection of the mineral oil.
- The inverted capillary tube traps the vapor of the substance, allowing for a clear visual indication of when the vapor pressure equals the atmospheric pressure.

Diagram of Boiling Point Determination Workflow:



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